

A Comprehensive Technical Guide to 2-Methylpyridine for Researchers

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Compound of Interest

Compound Name: 2-Methylpyridine

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This technical guide provides an in-depth overview of the fundamental properties, synthesis, and applications of **2-Methylpyridine** (also known as 2-picoline), a key heterocyclic compound. Tailored for researchers, scientists, and professionals in drug development, this document consolidates critical data and methodologies to support ongoing and future research endeavors.

Core Properties of 2-Methylpyridine

2-Methylpyridine is a colorless to light-yellow liquid with a characteristic unpleasant, pyridine-like odor.[1][2] It is a versatile precursor in the synthesis of a wide range of pharmaceuticals, agrochemicals, and specialty polymers.[3][4][5]

Physicochemical and Spectroscopic Data

A comprehensive summary of the key physicochemical and spectroscopic properties of **2-Methylpyridine** is presented below. This data is essential for its proper handling, characterization, and application in experimental settings.

Table 1: Physicochemical Properties of **2-Methylpyridine**

Property	Value	References
Molecular Formula	C ₆ H ₇ N	[5]
Molecular Weight	93.13 g/mol	[5]
CAS Number	109-06-8	[5]
Appearance	Colorless to faintly yellow-green clear liquid	[5]
Odor	Strong, unpleasant, pyridine-like	[1][2]
Melting Point	-70 °C (-94 °F; 203 K)	[5]
Boiling Point	128 to 129 °C (262 to 264 °F; 401 to 402 K)	[5]
Density	0.943 g/mL at 25 °C	[5]
Solubility in Water	Miscible	[5]
pKa of Conjugate Acid	5.94	[5]
Flash Point	26 °C (79 °F) c.c.	[6]
Vapor Pressure	10 mmHg at 24.4 °C	[7]
Refractive Index	n ₂₀ /D 1.500	[7]

Table 2: Spectroscopic Data for **2-Methylpyridine**

Spectroscopic Data	Key Features	References
¹ H NMR (CDCl ₃ , 300 MHz)	δ (ppm): 8.52 (d, 1H, H6), 7.60 (t, 1H, H4), 7.15 (ddd, 1H, H5), 7.10 (d, 1H, H3), 2.55 (s, 3H, CH ₃).	[8]
Mass Spectrum (EI)	Intense peaks at m/z: 93 (100%), 66 (41%), 92 (19%), 51 (19%).	[9]
FTIR (Vapor Phase)	Key absorptions for C-H stretching, C=C and C=N stretching in the pyridine ring, and CH ₃ bending.	[10][11][12]

Synthesis and Purification Protocols

Several methods for the synthesis of **2-Methylpyridine** have been established, with the choice of method often depending on the desired scale and available starting materials.

Synthesis via Continuous Flow α -Methylation

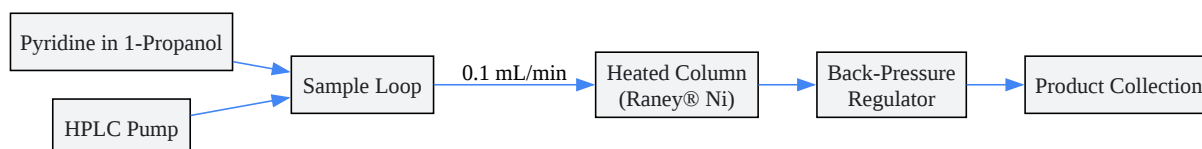
A modern and efficient method for the synthesis of **2-methylpyridines** is through a continuous flow system, offering advantages in safety, reaction time, and waste reduction compared to traditional batch processes.[1]

Experimental Protocol:

- **System Setup:** A continuous flow system is assembled using a pump, a sample loop, a stainless-steel column packed with Raney® nickel (approximately 5.5 g), a heating apparatus (e.g., a sand bath), and a back-pressure regulator.[1]
- **Catalyst Preparation:** The packed column is heated to over 180 °C for 30 minutes while 1-propanol is pumped through at a flow rate of 0.3 mL/min.[1]
- **Reaction:** A 0.05 M solution of pyridine in 1-propanol is prepared. The flow rate is adjusted to 0.1 mL/min, and the pyridine solution is introduced into the reaction stream via the sample

loop.[1]

- Product Collection: The output from the reactor is collected. The solvent (1-propanol) can be removed by rotary evaporation to yield **2-Methylpyridine**.^[1]
- Analysis: The product can be analyzed by ¹H NMR and LC-MS to confirm its identity and purity.^[1]



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Continuous flow synthesis of **2-Methylpyridine**.

Purification by Azeotropic Distillation

For the purification of crude **2-Methylpyridine**, particularly when obtained from sources like coal tar which may contain water, azeotropic distillation is an effective method.^[3]

Experimental Protocol:

- Initial Treatment: The crude **2-Methylpyridine**, which may be in a mixture with water, is first subjected to a deslagging process.^[3]
- Azeotropic Distillation: The mixture is transferred to a distillation apparatus equipped with a packed column. Benzene is added to the mixture.^[3] The mixture is heated to distill the benzene-water azeotrope, thereby removing the water.
- Fractional Distillation: Following the removal of water, the remaining mixture is subjected to fractional distillation to separate the **2-Methylpyridine** from other impurities and any remaining benzene.^[3]

Reactivity and Key Transformations

The chemical reactivity of **2-Methylpyridine** is centered around the pyridine ring and the activating methyl group. This allows for a variety of chemical transformations to produce valuable downstream products.

- **Synthesis of 2-Vinylpyridine:** A primary use of **2-Methylpyridine** is in the production of 2-vinylpyridine. This is achieved through a condensation reaction with formaldehyde to form an intermediate alcohol, which is then dehydrated.[\[5\]](#)[\[13\]](#)
- **Synthesis of Nitrapyrin:** **2-Methylpyridine** is a precursor to the agrichemical nitrapyrin (2-chloro-6-(trichloromethyl)pyridine), which is used to prevent the loss of ammonia from fertilizers.[\[5\]](#)[\[14\]](#)
- **Oxidation to Picolinic Acid:** The methyl group can be oxidized using a strong oxidizing agent like potassium permanganate to yield picolinic acid, another important chemical intermediate.[\[5\]](#)[\[9\]](#)

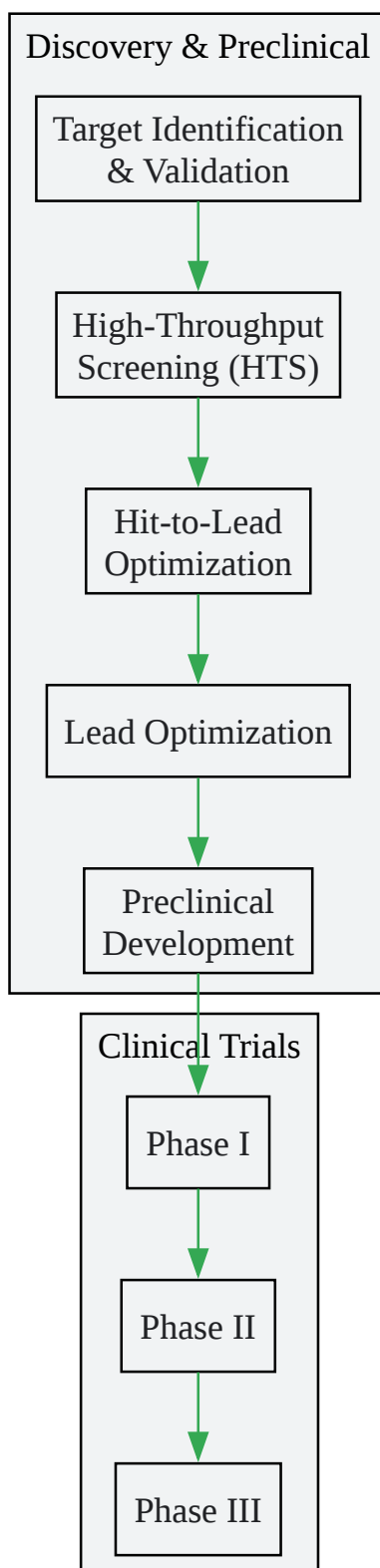
Applications in Research and Drug Development

2-Methylpyridine and its derivatives are of significant interest in pharmaceutical and agrochemical research due to their diverse biological activities.

Role in Drug Discovery

Derivatives of **2-Methylpyridine** have been investigated for various therapeutic applications, including as anti-inflammatory, antiviral, and antiproliferative agents.[\[4\]](#)[\[15\]](#) For instance, **2-Methylpyridine-1-ium-1-sulfonate**, a derivative of **2-Methylpyridine**, has demonstrated anti-angiogenic properties and the ability to induce apoptosis in cancer cell lines.[\[6\]](#)

A generalized workflow for the discovery of a small molecule drug candidate, such as a derivative of **2-Methylpyridine**, is outlined below.



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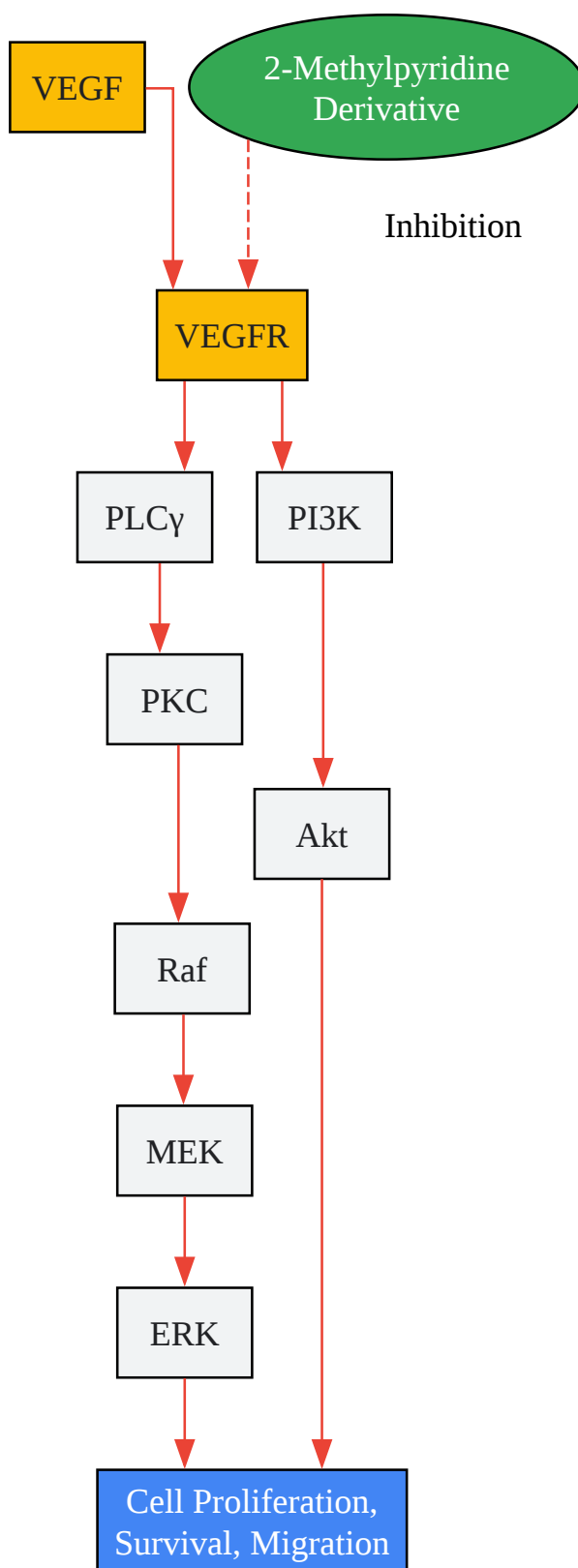
A typical small molecule drug discovery workflow.

Potential Mechanism of Action: Anti-Angiogenesis and Apoptosis Induction

The anti-cancer effects of some **2-Methylpyridine** derivatives can be attributed to their interaction with key signaling pathways that regulate cell growth, proliferation, and survival.

VEGF Signaling Pathway and Angiogenesis Inhibition:

Vascular Endothelial Growth Factor (VEGF) is a critical signaling protein that promotes the formation of new blood vessels (angiogenesis), a process essential for tumor growth and metastasis.[1][16] Some drug candidates function by inhibiting the VEGF signaling pathway. A derivative of **2-Methylpyridine** has been shown to bind to VEGF and its receptors, suggesting a potential mechanism for its anti-angiogenic effects.[6]



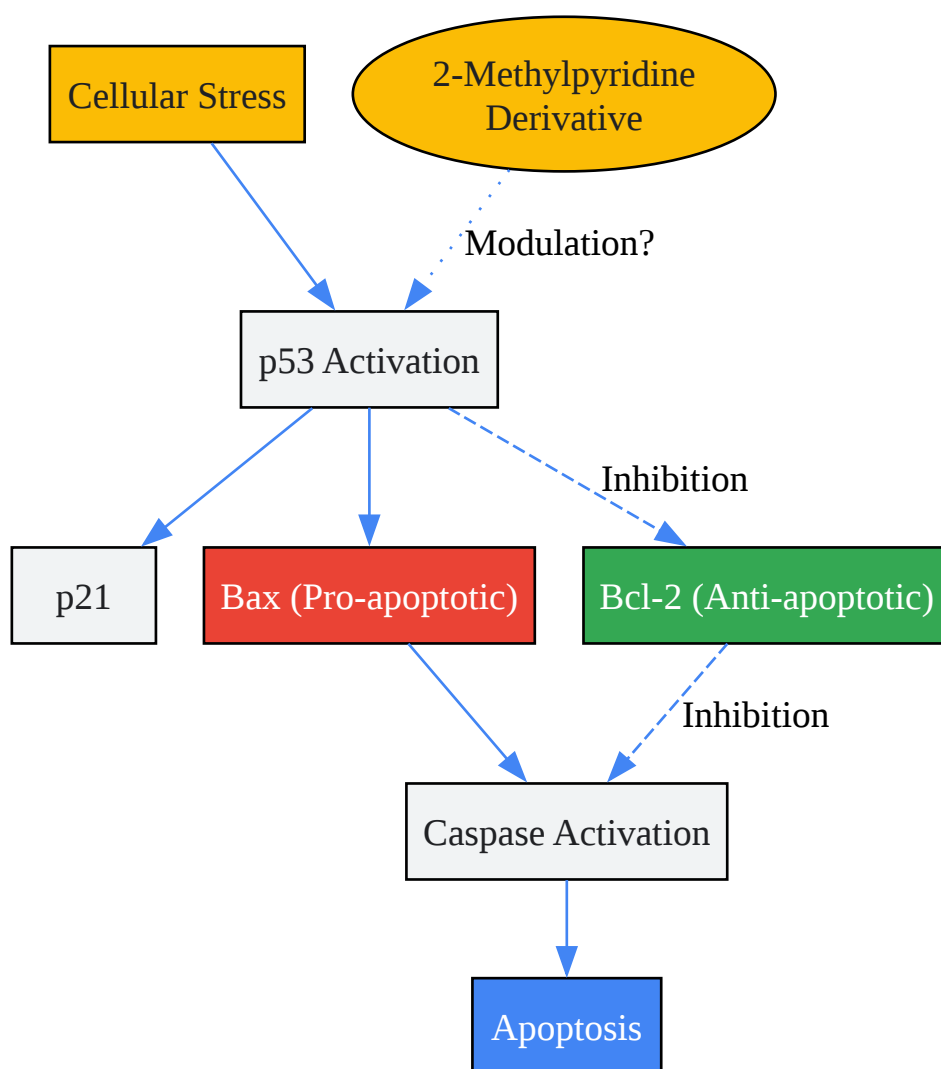
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Inhibition of the VEGF signaling pathway.

p53-Mediated Apoptosis:

The tumor suppressor protein p53 plays a central role in initiating apoptosis (programmed cell death) in response to cellular stress, such as DNA damage.[17][18] Activation of p53 can lead to the upregulation of pro-apoptotic proteins like Bax and the downregulation of anti-apoptotic proteins like Bcl-2, ultimately leading to the activation of caspases and cell death.[15][19]

Studies on a **2-Methylpyridine** derivative have shown an increase in the Bax/Bcl-2 ratio and the induction of apoptosis, suggesting an interaction with this pathway.[6]



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p53-mediated apoptosis pathway.

Safety and Handling

2-Methylpyridine is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[6][11] It is harmful if swallowed, in contact with skin, or if inhaled.[11] Protective gloves, clothing, and eye/face protection should be worn when handling this compound.[11]

This guide serves as a foundational resource for researchers working with **2-Methylpyridine**. For more detailed information, please refer to the cited literature.

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